

5-(Trifluoromethyl)-1H-indazol-3-amine Hydrochloride Salt: A Technical Guide

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Compound of Interest

Compound Name: 5-(Trifluoromethyl)-1H-indazol-3-amine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties of **5-(Trifluoromethyl)-1H-indazol-3-amine** hydrochloride salt, a heterocyclic amine of significant interest in medicinal chemistry and drug discovery. This document collates available physicochemical data, outlines detailed experimental protocols for its synthesis and characterization, and explores its potential biological activities and associated signaling pathways.

Core Physicochemical Properties

The hydrochloride salt of **5-(Trifluoromethyl)-1H-indazol-3-amine** is the protonated form of the parent amine, which influences its physical and chemical characteristics, particularly its solubility.

Table 1: Physicochemical Properties of **5-(Trifluoromethyl)-1H-indazol-3-amine** Hydrochloride Salt and its Parent Compound

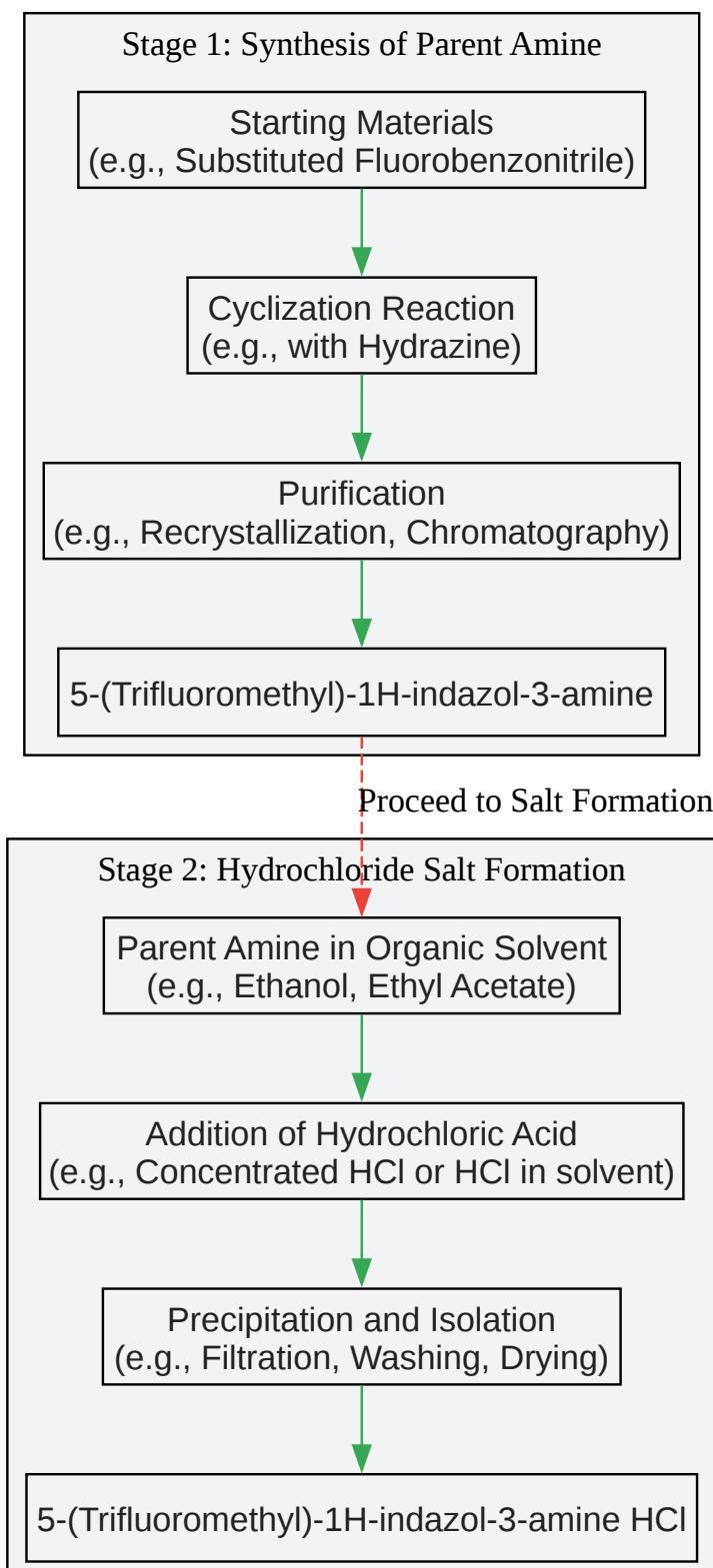
Property	5-(Trifluoromethyl)-1H-indazol-3-amine Hydrochloride Salt	5-(Trifluoromethyl)-1H-indazol-3-amine (Parent Compound)
Molecular Formula	C ₈ H ₇ ClF ₃ N ₃ [1]	C ₈ H ₆ F ₃ N ₃ [2]
Molecular Weight	237.61 g/mol [1]	201.15 g/mol [2]
Appearance	Solid (predicted)	Faint brown crystalline solid [3]
Melting Point	Not available	122-123 °C [3]
Boiling Point	Not available	358.5 °C at 760 mmHg (predicted) [3]
Solubility	Higher aqueous solubility expected compared to the parent amine. Specific data not available.	Data not available, but the trifluoromethyl group suggests increased lipophilicity. [3]
pKa	Not available	Not available
IUPAC Name	5-(trifluoromethyl)-1H-indazol-3-amine;hydrochloride [1]	5-(trifluoromethyl)-1H-indazol-3-amine [2]
CAS Number	2250-54-6 [1]	2250-53-5 [2]

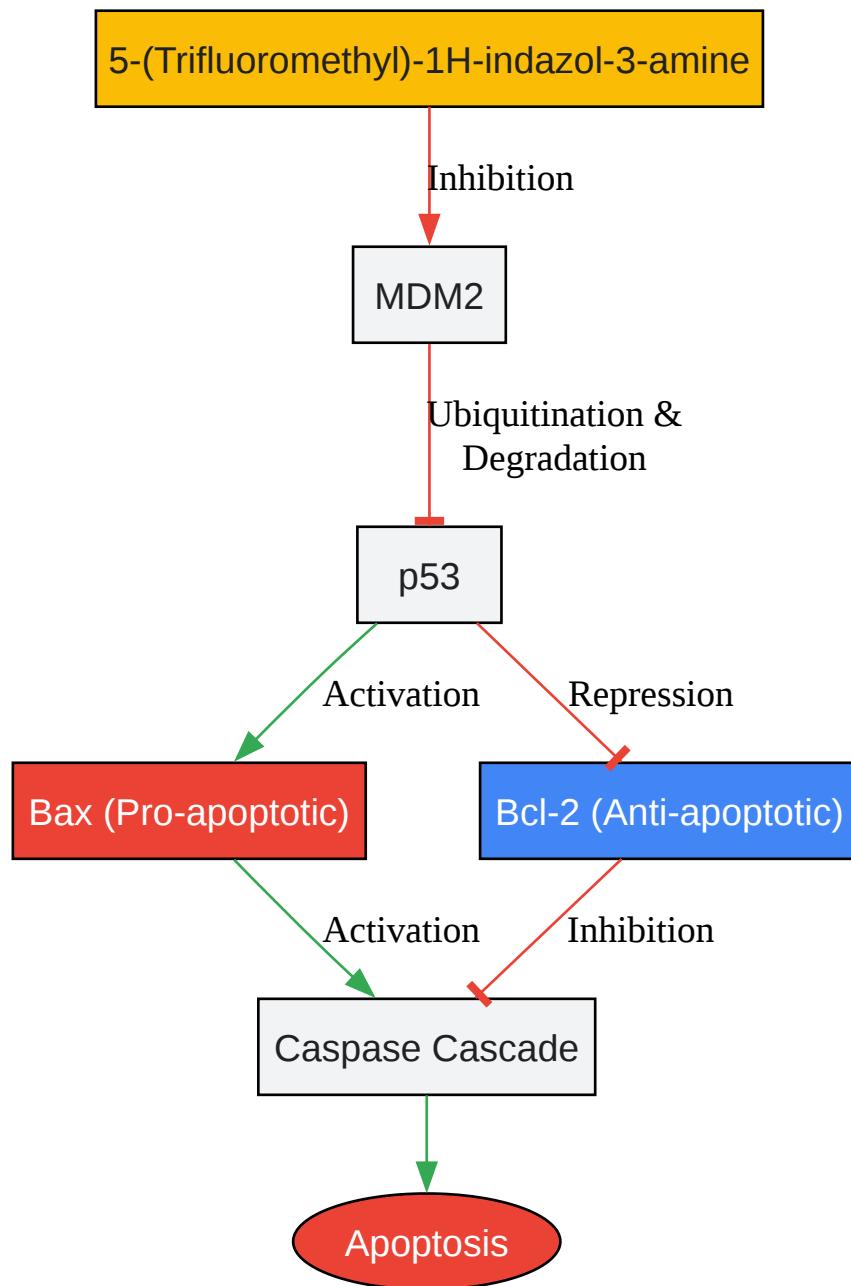
Synthesis and Characterization

While a specific, detailed synthesis protocol for **5-(Trifluoromethyl)-1H-indazol-3-amine** hydrochloride salt is not readily available in the public domain, a generalizable synthetic route can be inferred from methodologies used for analogous compounds. The process typically involves the synthesis of the parent amine followed by salt formation.

General Synthetic Workflow

The synthesis can be conceptualized as a two-stage process: formation of the indazole core and subsequent conversion to the hydrochloride salt.





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References

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- 2. fluorochem.co.uk [fluorochem.co.uk]
- 3. CAS 2250-53-5: 5-(Trifluoromethyl)-1H-indazol-3-amine [cymitquimica.com]
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